

4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid
Compound Name: *Dimethylphenylcarbamoyl)phenylboronic acid*

Cat. No.: B1461597

[Get Quote](#)

An In-Depth Technical Guide to **4-(2,5-Dimethylphenylcarbamoyl)phenylboronic Acid**: Properties, Synthesis, and Applications

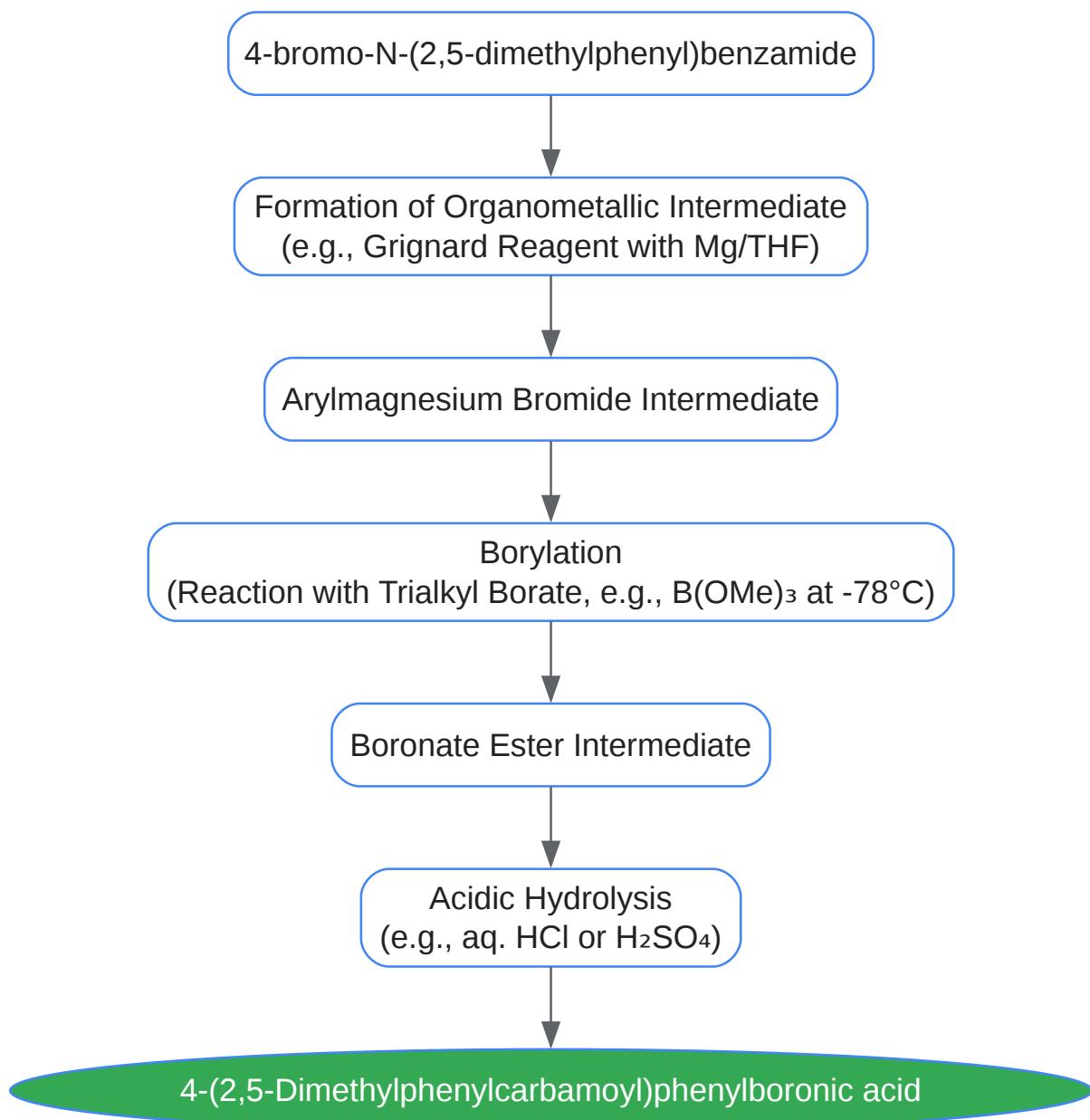
Executive Summary

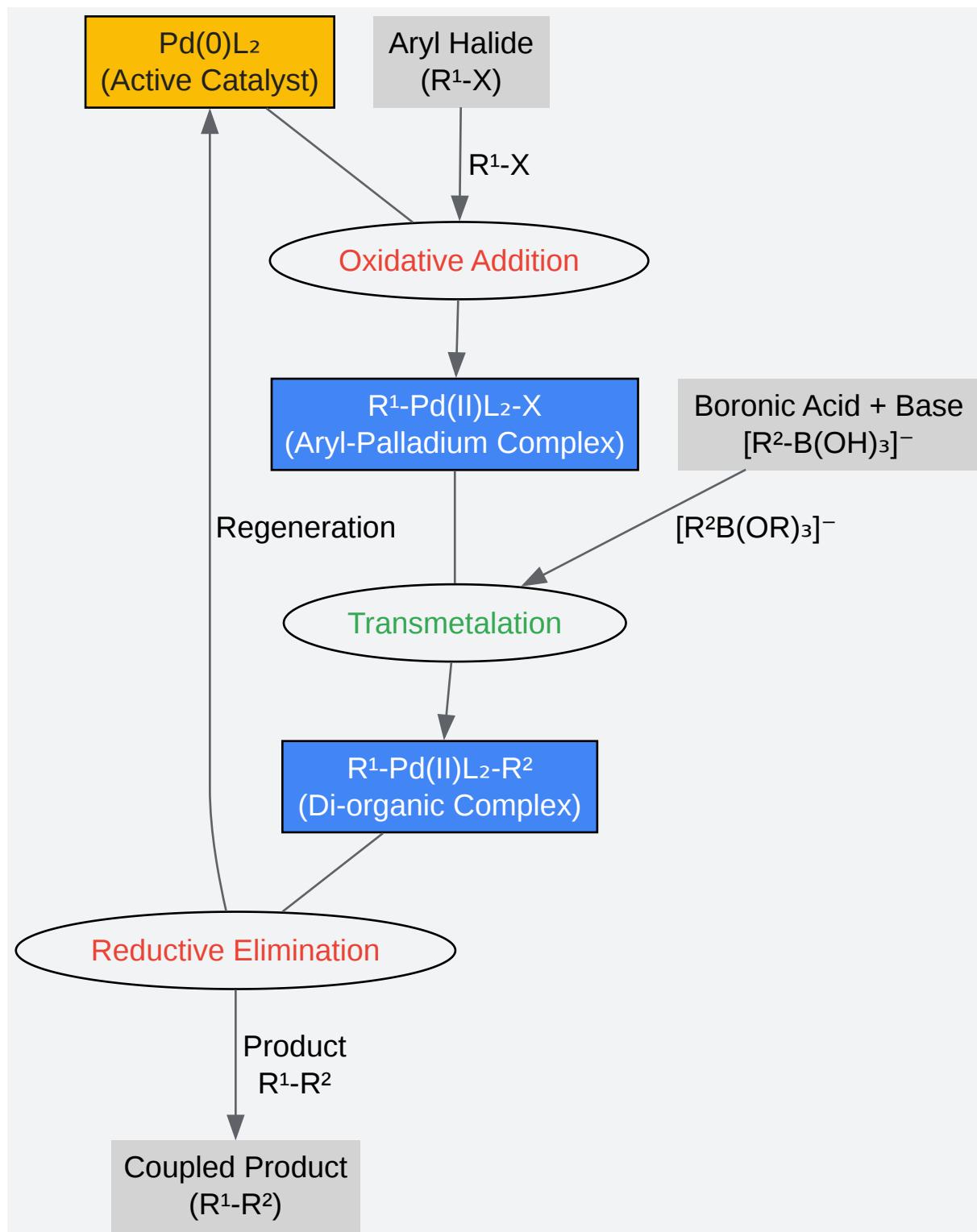
This technical guide provides a comprehensive overview of **4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid**, a specialized organoboron compound. Designed for researchers, medicinal chemists, and process development scientists, this document delves into the core chemical properties, synthesis, and critical applications of this reagent, with a particular focus on its role as a versatile building block in modern organic synthesis. Boronic acids and their derivatives are foundational in medicinal chemistry for creating novel therapeutics, and this specific molecule offers unique structural features for the development of complex, biologically active compounds.^{[1][2]} This guide synthesizes field-proven insights with established chemical principles, offering detailed protocols for its application and analysis to ensure experimental success and reproducibility.

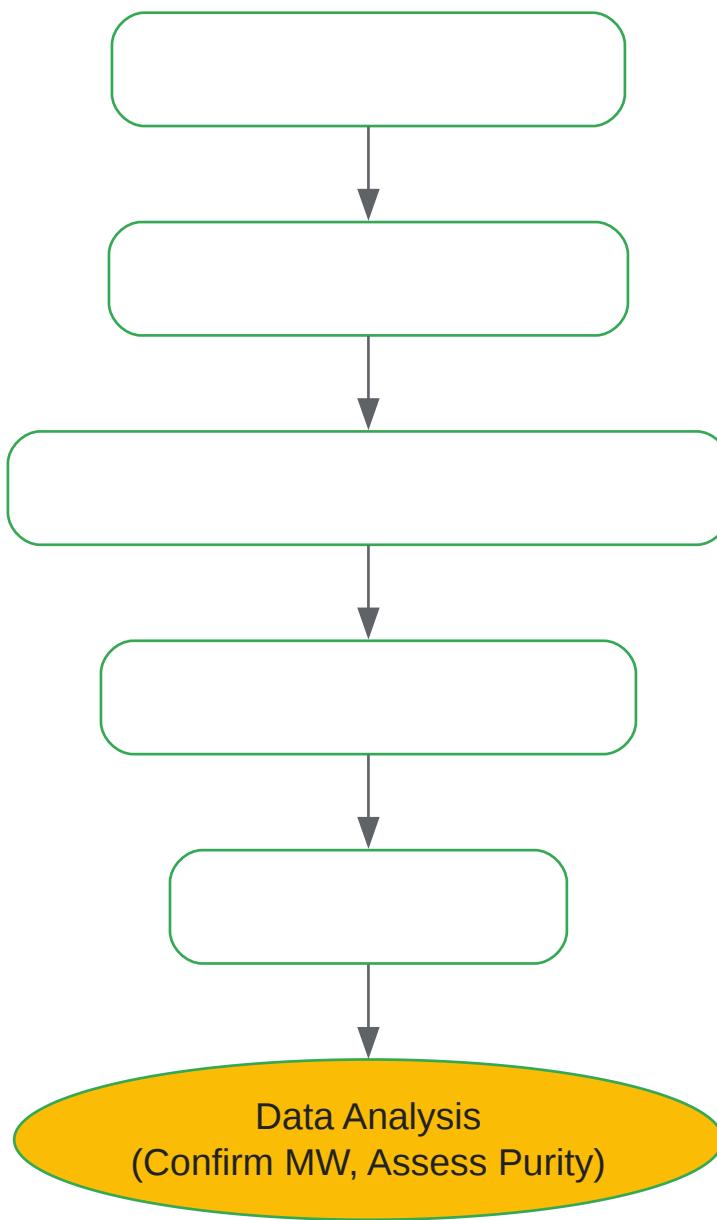
Chemical Identity and Core Properties

4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid is an aromatic boronic acid characterized by a phenyl ring substituted with both a boronic acid moiety and a bulky N-aryl carboxamide group. This distinct substitution pattern influences its reactivity, solubility, and utility in synthetic chemistry.

Chemical Structure





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1461597#4-2-5-dimethylphenylcarbamoyl-phenylboronic-acid-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com